

# Using passive samplers for monitoring Kelevan in air

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## Compound of Interest

Compound Name: Kelevan

Cat. No.: B1673382

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An effective method for monitoring **Kelevan**, an organochlorine insecticide, in the atmosphere involves the use of passive air samplers (PAS). Given that **Kelevan** is a derivative of Kepone (also known as chlordane), monitoring protocols can be adapted from established methods for similar organochlorine pesticides[1][2]. Passive sampling offers a cost-effective and straightforward approach for time-weighted average concentration measurements without the need for a power source or complex equipment, making it ideal for large-scale spatial and temporal monitoring[3][4].

This application note provides a detailed protocol for the use of passive air samplers for monitoring **Kelevan** in the air, aimed at researchers, scientists, and drug development professionals. The methodology is based on proven techniques for other organochlorine pesticides[5].

## Application Notes

### Principle of Passive Air Sampling:

Passive air samplers operate on the principle of gaseous diffusion. Analytes in the air are sequestered onto a sorbent medium at a rate proportional to the ambient concentration of the analyte. This method allows for the determination of time-weighted average concentrations over the deployment period. For organochlorine pesticides like **Kelevan**, polyurethane foam (PUF) disks or XAD-2 resin are commonly used as the sorbent material due to their high capacity for accumulating these compounds.

### Considerations for Monitoring **Kelevan**:

- **Chemical Similarity:** **Kelevan** ( $C_{17}H_{12}Cl_{10}O_4$ ) is structurally similar to other cyclodiene pesticides and is a derivative of chlordecone. Therefore, the sampling and analytical methods developed for these compounds are expected to be applicable to **Kelevan**.
- **Environmental Fate:** Like other organochlorine pesticides, **Kelevan** is persistent in the environment. Its degradation in soil and water is slow, and it has the potential for long-range atmospheric transport.
- **Regulatory Status:** **Kelevan** is not an approved pesticide in the European Union. Its use may be restricted in other regions as well.

### Data Presentation:

While specific quantitative data for atmospheric monitoring of **Kelevan** using passive samplers is not readily available in published literature, the following tables provide examples of typical data that would be generated and are based on studies of other organochlorine pesticides.

Table 1: Example Sampling Rates for Organochlorine Pesticides using PUF Disk Passive Samplers

Compound	Sampling Rate (m <sup>3</sup> /day)	Reference
DDTs	2.2 - 3.3	
HCHs	2.2 - 3.3	
Chlordanes	Not Specified	
Endosulfan	Not Specified	

Note: Sampling rates are compound-specific and can be influenced by environmental factors such as temperature and wind speed.

Table 2: Example Atmospheric Concentrations of Organochlorine Pesticides Determined by Passive Sampling

Compound	Concentration Range (pg/m <sup>3</sup> )	Location	Reference
ΣDDT	15 - 2360	Mexico	
ΣHCH	0.1 - 36	Tibetan Plateau	
ΣChlordane	2.15 (countrywide average)	Canada	
ΣEndosulfan	up to 26,800 (hotspot)	Mexico	

## Experimental Protocols

The following protocols are adapted from established methods for monitoring organochlorine pesticides in the air using passive samplers with polyurethane foam (PUF) disks.

### Protocol 1: Preparation of Passive Samplers

- PUF Disk Cleaning:
  - Rinse new PUF disks (typically 14 cm diameter, 1.35 cm thick) with tap water.
  - Perform a Soxhlet extraction of the PUF disks with acetone for 22 hours.
  - Follow with a second Soxhlet extraction with petroleum ether for 22 hours.
  - Dry the cleaned PUF disks in a vacuum desiccator until a constant weight is achieved.
  - Store the cleaned disks in airtight, solvent-rinsed glass jars until use.
- Sampler Assembly:
  - Handle cleaned PUF disks only with clean, gloved hands in a clean environment.
  - Place a single PUF disk into a protective stainless steel housing. The housing shields the PUF from direct sunlight and precipitation while allowing air to circulate freely.

### Protocol 2: Field Deployment of Passive Samplers

- **Site Selection:** Choose sampling sites that are representative of the area of interest. Avoid obstructions that may affect airflow around the sampler.
- **Sampler Installation:**
  - Mount the assembled passive sampler on a stand or other fixture, typically 1-2 meters above the ground.
  - Record the start date and time of deployment.
  - Deploy duplicate or triplicate samplers at selected sites for quality control.
  - Also, deploy field blanks, which are samplers taken to the field but not exposed, to assess potential contamination during transport and handling.
- **Deployment Duration:** The deployment period will depend on the expected concentrations of **Kelevan**. A typical duration for organochlorine pesticides is between 3 to 4 months to achieve sufficient accumulation for analysis.
- **Sample Retrieval:**
  - At the end of the deployment period, record the end date and time.
  - Carefully remove the PUF disk from the housing using clean forceps.
  - Place the exposed PUF disk in its original labeled glass jar, seal tightly, and transport it to the laboratory for analysis.

### Protocol 3: Sample Extraction and Analysis

- **Internal Standard Spiking:** Prior to extraction, spike the PUF disk with a known amount of a suitable internal standard (e.g., isotopically labeled chlordane or another organochlorine pesticide not expected to be in the sample) to correct for analytical losses.
- **Soxhlet Extraction:**
  - Place the spiked PUF disk into a Soxhlet extractor.

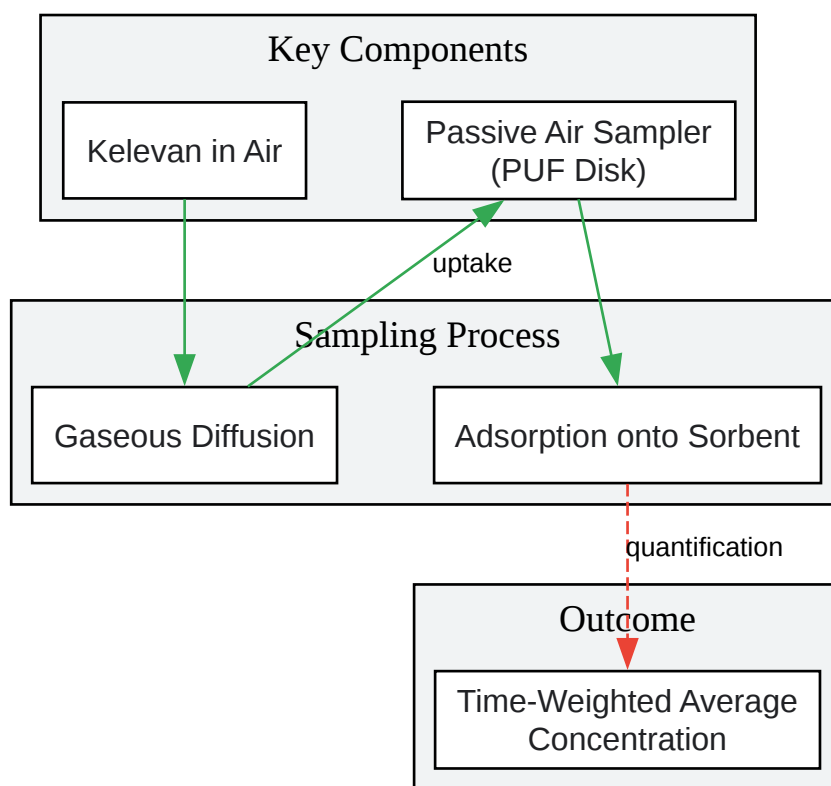
- Extract with a suitable solvent, such as a mixture of hexane and ethyl acetate (e.g., 85:15 v/v), for approximately 18-24 hours.
- Extract Cleanup:
  - Concentrate the extract to a small volume using a rotary evaporator.
  - Clean the extract to remove interfering compounds. This may involve techniques such as gel permeation chromatography (GPC) or solid-phase extraction (SPE) with silica or florisil cartridges.
- Instrumental Analysis:
  - Analyze the final extract using a gas chromatograph coupled with a mass spectrometer (GC-MS) or a gas chromatograph with an electron capture detector (GC-ECD). GC-MS is preferred for its higher selectivity and confirmatory capabilities.
  - Quantify **Kelevan** based on the response of the target analyte relative to the internal standard.

## Visualizations



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Caption: Experimental workflow for passive air sampling of **Kelevan**.



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Caption: Logical relationship in passive air sampling.

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## References

- 1. medkoo.com [medkoo.com]
- 2. Kelevan | C<sub>17</sub>H<sub>12</sub>Cl<sub>10</sub>O<sub>4</sub> | CID 20226 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Passive sampling | Markes International [markes.com]
- 4. tisch-env.com [tisch-env.com]
- 5. Using passive air samplers to assess urban-rural trends for persistent organic pollutants.
  1. Polychlorinated biphenyls and organochlorine pesticides - PubMed

[pubmed.ncbi.nlm.nih.gov]

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